

Introduction: Understanding a Key Synthetic Building Block

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Compound of Interest

Compound Name: 4-Bromophenyl methyl sulfone

Cat. No.: B182524

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1-Bromo-4-(methylsulfonyl)benzene, also known as **4-Bromophenyl methyl sulfone**, is a bifunctional aromatic compound featuring both a bromine atom and a methylsulfonyl group. Its chemical structure makes it a highly valuable intermediate in the synthesis of complex organic molecules. The presence of the bromine atom facilitates various cross-coupling reactions, such as Suzuki and Buchwald-Hartwig aminations, while the electron-withdrawing methylsulfonyl group influences the reactivity of the aromatic ring. These characteristics make it a crucial building block in the pharmaceutical and agrochemical industries for creating active pharmaceutical ingredients (APIs) and crop protection agents.^{[1][2]} A thorough understanding of its physical properties is paramount for its effective use in synthesis, purification, and formulation. This guide provides a detailed examination of these properties, grounded in established analytical procedures.

Core Physical and Chemical Properties

The fundamental physical characteristics of 1-bromo-4-(methylsulfonyl)benzene dictate its behavior in various laboratory and industrial settings. These properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ BrO ₂ S	[3][4][5]
Molecular Weight	235.1 g/mol	[3][4][6]
Appearance	White to light yellow crystalline solid/powder	[3][7]
Melting Point	103-107 °C (literature value)	[3][6][7]
Boiling Point	~275-280 °C	[3][7]
Density	1.595 g/cm ³ (Predicted)	[3]
CAS Number	3466-32-8	[4][5][8]

Molecular Structure and its Influence on Physical Properties

The physical properties of a compound are a direct consequence of its molecular structure and the resulting intermolecular forces. 1-Bromo-4-(methylsulfonyl)benzene's structure consists of a polar methylsulfonyl group (-SO₂CH₃) and a halogenated benzene ring.

Caption: Molecular structure of 1-bromo-4-(methylsulfonyl)benzene.

The highly polar sulfonyl group creates strong dipole-dipole interactions between molecules. The benzene ring and bromine atom contribute to London dispersion forces. These combined intermolecular forces are significant, requiring a substantial amount of energy to overcome, which explains the compound's solid state at room temperature and its relatively high melting point of 103-107 °C.[3][6][7] The large, non-polar aromatic ring system is the primary reason for its poor solubility in water.

Solubility Profile

The principle of "like dissolves like" is a cornerstone of predicting solubility.[9] 1-Bromo-4-(methylsulfonyl)benzene is a polar molecule, yet it possesses significant non-polar character due to the large bromophenyl group.

- **Aqueous Solubility:** The compound is generally considered insoluble in water. The polarity of the methylsulfonyl group is insufficient to overcome the hydrophobicity of the brominated aromatic ring.
- **Organic Solubility:** It demonstrates good solubility in moderately polar to polar organic solvents such as dichloromethane, acetone, and ethanol.^{[3][7]} This is because these solvents can effectively solvate both the polar sulfonyl moiety and the non-polar aromatic portion of the molecule.

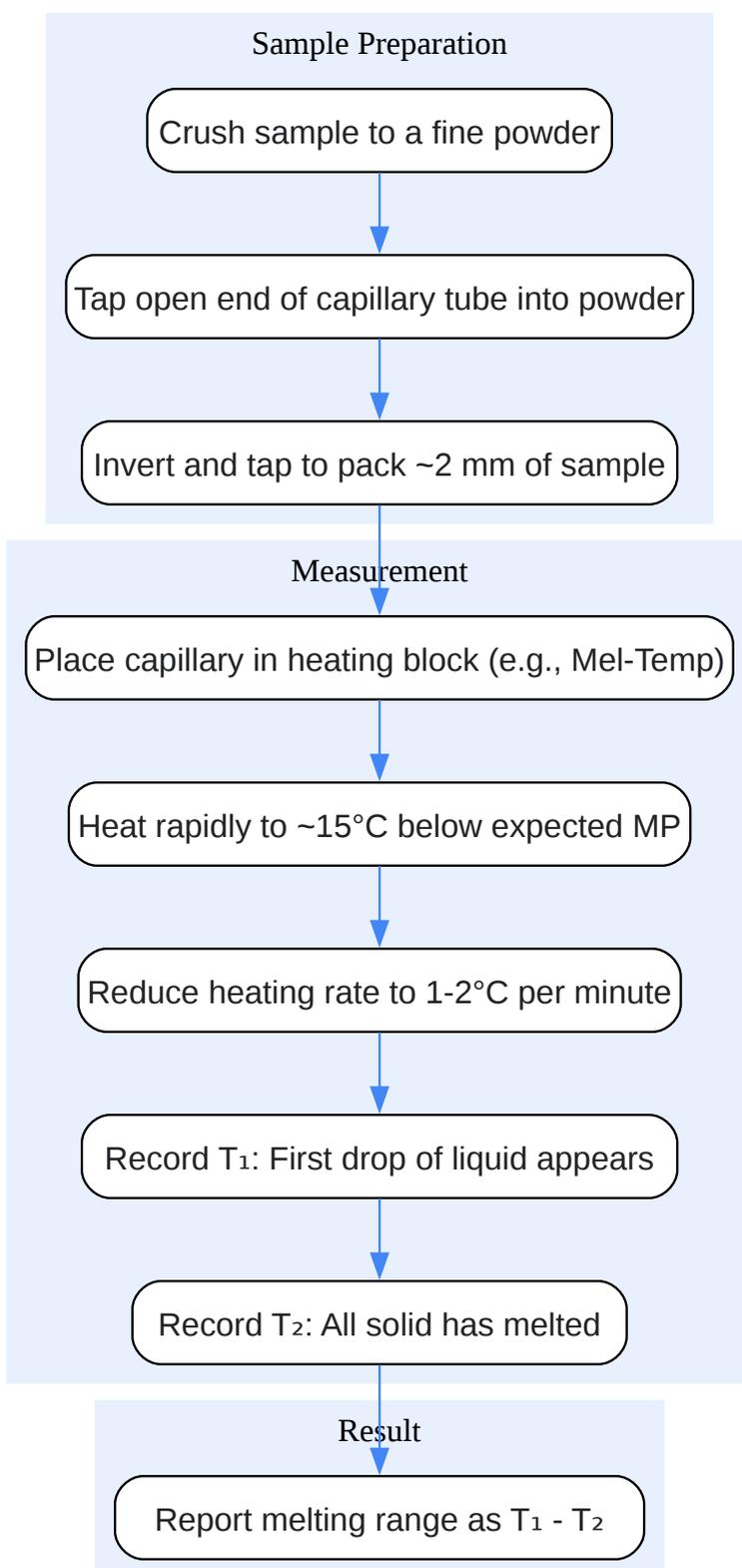
This solubility profile is critical for selecting appropriate solvents for chemical reactions (ensuring reactants are in the same phase) and for purification processes like recrystallization.

Experimental Protocols for Physical Property Determination

To ensure scientific integrity, physical properties must be determined through reliable and reproducible experimental methods. The following protocols are standard procedures in organic chemistry labs.

Protocol 1: Melting Point Determination

The melting point is a crucial indicator of a compound's purity. Pure crystalline compounds exhibit a sharp melting point range (typically 0.5-1.0 °C), whereas impurities lead to a depressed and broader melting range.^[10]



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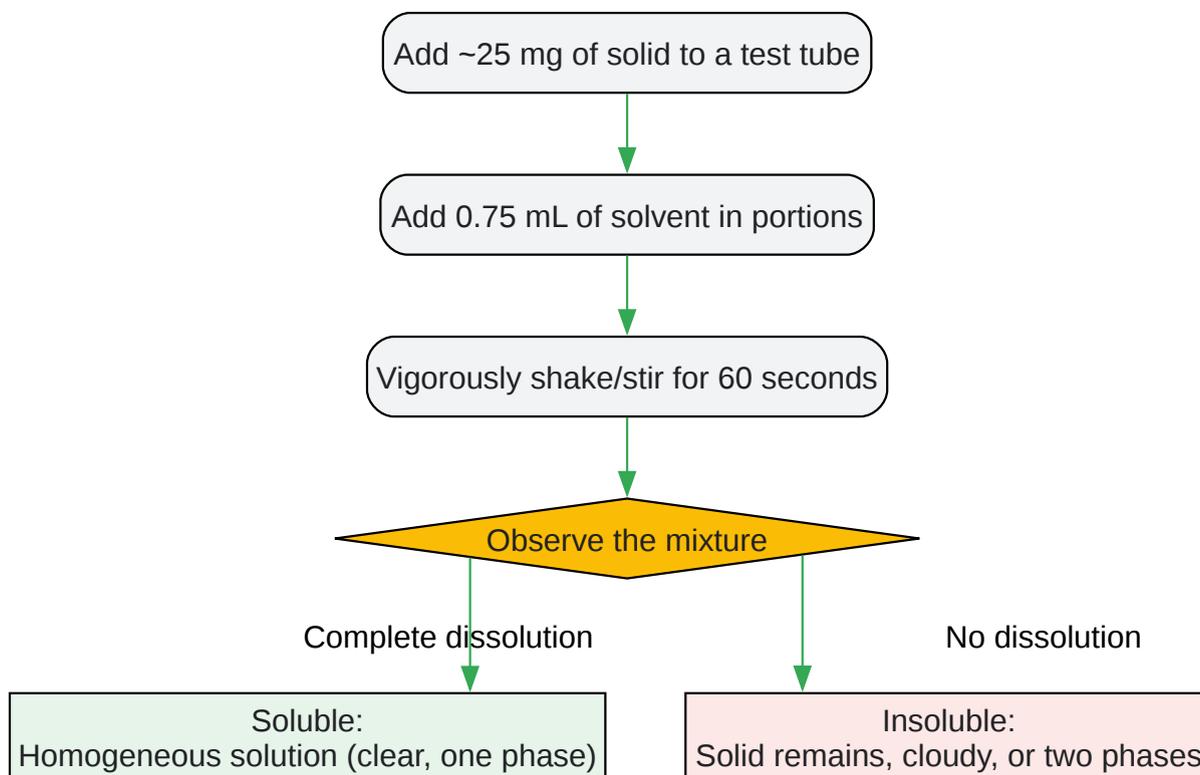
Caption: Workflow for Melting Point Determination.

Methodology:

- **Sample Preparation:** Place a small amount of 1-bromo-4-(methylsulfonyl)benzene on a clean, dry watch glass and crush it into a fine powder using a spatula.[11]
- **Capillary Loading:** Take a glass capillary tube sealed at one end. Press the open end into the powdered sample until a small amount enters the tube.[12]
- **Packing:** Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end. The final packed sample height should be approximately 1-2 mm.[11][12]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus (e.g., a Mel-Temp device).
- **Heating:**
 - **Rapid Initial Heating:** If the approximate melting point is known (103-107 °C), rapidly heat the block to about 90 °C.[10]
 - **Slow Final Heating:** Decrease the heating rate to a slow and steady 1-2 °C per minute. A slow rate is critical for an accurate reading, as it allows the temperature of the sample and the thermometer to equilibrate.
- **Observation and Recording:**
 - Record the temperature (T_1) at which the first drop of liquid becomes visible.
 - Record the temperature (T_2) at which the last crystal of the solid melts completely.[13]
- **Reporting:** The melting point is reported as the range from T_1 to T_2 . For a pure sample, this range should be narrow and fall within the literature value of 103-107 °C.

Protocol 2: Solubility Determination

This protocol provides a qualitative assessment of a compound's solubility in a specific solvent.



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Caption: Workflow for Qualitative Solubility Testing.

Methodology:

- Sample Preparation: Place approximately 25 mg of 1-bromo-4-(methylsulfonyl)benzene into a small, clean test tube.[14]
- Solvent Addition: Add 0.75 mL of the test solvent (e.g., water, ethanol) to the test tube in small portions (e.g., 0.25 mL at a time).[14]
- Mixing: After each addition, vigorously shake or stir the mixture for at least 60 seconds to ensure maximum interaction between the solute and solvent.[9]
- Observation: Carefully observe the contents of the test tube.

- Soluble: The solid completely dissolves, forming a clear, homogeneous solution with no visible particles.[9]
- Insoluble: The solid does not dissolve, or only a negligible amount does. The mixture may appear cloudy or have visible solid particles settled at the bottom.[9]
- Classification: Classify the compound as "soluble" or "insoluble" in the tested solvent. For compounds that are only slightly soluble, this can also be noted.

Spectroscopic Data

While not a classical physical property, spectroscopic data is a fundamental characteristic used for identification. The ^1H Nuclear Magnetic Resonance (NMR) spectrum provides a unique fingerprint of the molecule's hydrogen environment.

- ^1H NMR (400 MHz, CDCl_3): δ 7.81 (d, $J = 8.4$ Hz, 2H), 7.72 (d, $J = 8.4$ Hz, 2H), 3.05 (s, 3H). [15]
 - The two doublets (d) at 7.81 and 7.72 ppm correspond to the four protons on the benzene ring.
 - The singlet (s) at 3.05 ppm corresponds to the three protons of the methyl group.

Safety and Handling

A comprehensive understanding of a chemical's properties includes its hazards. 1-Bromo-4-(methylsulfonyl)benzene is classified as an irritant.

- Hazards: Irritating to eyes, respiratory system, and skin. Harmful if swallowed.[3][7]
- Precautions: When handling, wear suitable personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[3][7] Avoid breathing dust and ensure work is conducted in a well-ventilated area or fume hood.[7]

Conclusion

The physical properties of 1-bromo-4-(methylsulfonyl)benzene—a white crystalline solid with a melting point of 103-107 °C and solubility in polar organic solvents—are dictated by its distinct

molecular structure. The interplay between the polar methylsulfonyl group and the non-polar bromophenyl ring defines its behavior. A firm grasp of these properties, validated through standardized experimental protocols, is essential for chemists and researchers to effectively utilize this versatile compound in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.

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